

Physical and chemical properties of 2,4-Dimethylbenzaldehyde

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Compound of Interest

Compound Name: 2,4-Dimethylbenzaldehyde

Cat. No.: B100707

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An In-depth Technical Guide to 2,4-Dimethylbenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **2,4-Dimethylbenzaldehyde**, a key aromatic aldehyde with applications in various fields of chemical synthesis and research. This document details its characteristics, spectral data, and potential synthetic and purification methodologies.

Core Physical and Chemical Properties

2,4-Dimethylbenzaldehyde is a colorless to pale yellow liquid with a characteristic almond-like odor.^{[1][2]} It is a combustible liquid and should be handled with appropriate safety precautions.^{[3][4]} The compound is soluble in organic solvents such as ethanol, ether, and toluene, but insoluble in water.^{[1][5]}

Summary of Quantitative Data

Property	Value	References
Molecular Formula	C ₉ H ₁₀ O	[6]
Molecular Weight	134.18 g/mol	[6]
Melting Point	-9 °C	[1][6]
Boiling Point	215-216 °C at 760 mmHg	[5]
102.5-103 °C at 14 mmHg	[6]	
Density	1.016 - 1.02 g/cm ³ at 20 °C	[5][7]
Refractive Index	1.548 - 1.552 at 20 °C	[1][6]
Vapor Pressure	1 hPa at 20 °C	[7]
Flash Point	88 - 89 °C (closed cup)	[3][7]
Solubility	Insoluble in water; soluble in organic solvents and oils.	[1][5]
logP (o/w)	2.545 (estimated)	[2]

Spectral Data

Comprehensive spectral data is crucial for the identification and characterization of **2,4-Dimethylbenzaldehyde**.

- ¹H NMR Spectroscopy: The proton NMR spectrum provides characteristic signals for the aldehyde proton, aromatic protons, and the two methyl groups.
- ¹³C NMR Spectroscopy: The carbon NMR spectrum shows distinct peaks for the carbonyl carbon, aromatic carbons, and the methyl carbons.
- Infrared (IR) Spectroscopy: The IR spectrum displays a strong absorption band corresponding to the carbonyl (C=O) stretching vibration, which is characteristic of aldehydes.
- Mass Spectrometry (MS): Mass spectral analysis provides information about the molecular weight and fragmentation pattern of the molecule.

Experimental Protocols

While specific, detailed, and peer-reviewed laboratory protocols for the synthesis of **2,4-Dimethylbenzaldehyde** are not readily available in the searched literature, several established synthetic methods for aromatic aldehydes can be adapted. Below are illustrative protocols based on common organic reactions.

Protocol 1: Synthesis via Gattermann-Koch Reaction of m-Xylene (Illustrative)

The Gattermann-Koch reaction is a classic method for the formylation of aromatic compounds. This protocol is a general representation and would require optimization for **2,4-Dimethylbenzaldehyde**.

Materials:

- m-Xylene
- Carbon monoxide (CO) gas
- Anhydrous aluminum chloride (AlCl_3)
- Copper(I) chloride (CuCl)
- Dry hydrochloric acid (HCl) gas
- Anhydrous, non-polar solvent (e.g., dichloromethane)
- Ice
- Dilute hydrochloric acid
- Sodium bicarbonate solution
- Anhydrous sodium sulfate

Procedure:

- Set up a flame-dried, three-necked flask equipped with a mechanical stirrer, a gas inlet tube, and a reflux condenser connected to a gas outlet trap.
- Under an inert atmosphere, charge the flask with the anhydrous solvent and anhydrous aluminum chloride.
- Cool the mixture in an ice bath and add copper(I) chloride.
- Bubble a stream of dry hydrogen chloride gas through the stirred mixture, followed by a stream of carbon monoxide gas.
- Slowly add m-xylene to the reaction mixture while maintaining the temperature and the gas flow.
- After the addition is complete, continue stirring at a low temperature for several hours, monitoring the reaction by TLC.
- Upon completion, carefully quench the reaction by pouring the mixture onto crushed ice.
- Add dilute hydrochloric acid to decompose the aluminum chloride complex.
- Separate the organic layer, and extract the aqueous layer with the organic solvent.
- Combine the organic layers and wash with water, then with a dilute sodium bicarbonate solution, and finally with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure.
- The crude product can then be purified by vacuum distillation.

Protocol 2: Oxidation of 2,4-Dimethylbenzyl Alcohol (Illustrative)

The oxidation of the corresponding benzyl alcohol is another viable synthetic route. Pyridinium chlorochromate (PCC) or a TEMPO-catalyzed oxidation are common methods.

Materials:

- 2,4-Dimethylbenzyl alcohol
- Pyridinium chlorochromate (PCC) or TEMPO/Sodium hypochlorite
- Anhydrous dichloromethane (for PCC) or a biphasic system (for TEMPO)
- Silica gel
- Anhydrous sodium sulfate

Procedure (using PCC):

- In a round-bottom flask, dissolve 2,4-dimethylbenzyl alcohol in anhydrous dichloromethane.
- Add PCC to the solution in one portion with stirring.
- Stir the mixture at room temperature and monitor the reaction by TLC.
- Upon completion, dilute the reaction mixture with diethyl ether and filter through a pad of silica gel to remove the chromium salts.
- Wash the silica gel pad with additional diethyl ether.
- Combine the filtrates and evaporate the solvent under reduced pressure to yield the crude **2,4-Dimethylbenzaldehyde**.
- Purify the product by column chromatography or vacuum distillation.

Purification Protocol: Vacuum Distillation

For liquid aldehydes like **2,4-Dimethylbenzaldehyde**, vacuum distillation is an effective purification method.

Equipment:

- Distillation flask
- Fractionating column (optional, for higher purity)

- Condenser
- Receiving flask
- Vacuum pump and gauge
- Heating mantle and stirrer

Procedure:

- Place the crude **2,4-Dimethylbenzaldehyde** in the distillation flask with a magnetic stir bar.
- Assemble the distillation apparatus and ensure all joints are properly sealed.
- Slowly apply vacuum to the system, monitoring the pressure with the gauge.
- Once the desired pressure is reached (e.g., 14 mmHg), begin to gently heat the distillation flask.[\[6\]](#)
- Collect the fraction that distills at the expected boiling point (102.5-103 °C at 14 mmHg).[\[6\]](#)
- Discard any initial lower-boiling fractions and stop the distillation before higher-boiling impurities begin to distill.

Biological and Pharmacological Context

Potential Role in Cancer Diagnostics

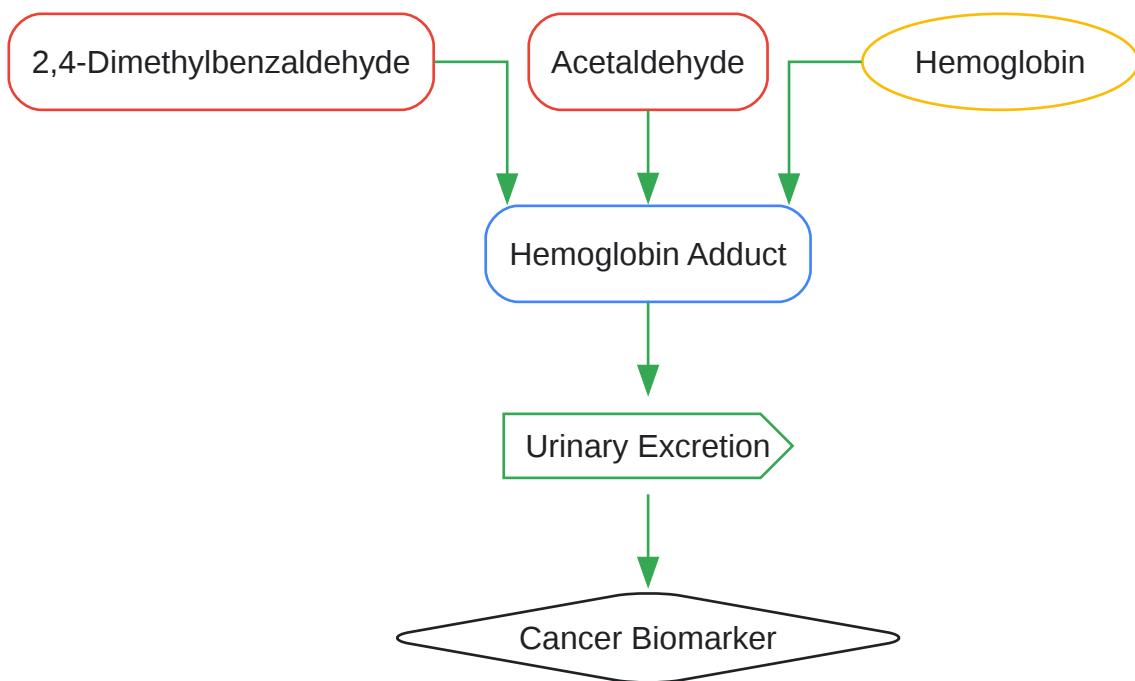
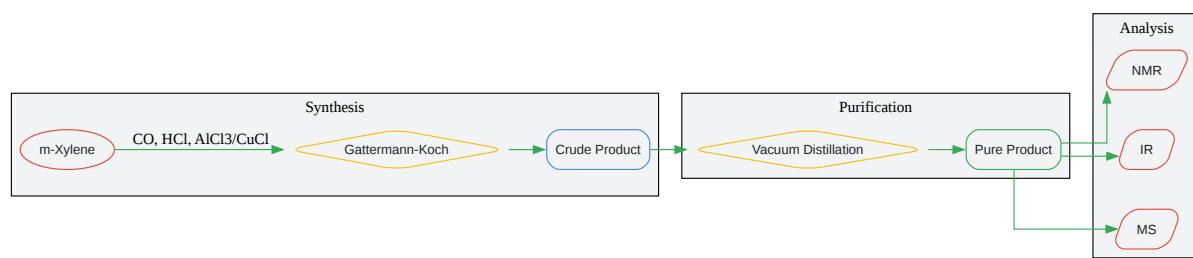
Some literature suggests that **2,4-Dimethylbenzaldehyde** is used in the diagnosis of cancer. [\[1\]](#) It is proposed to react with acetaldehyde to form a compound that binds to hemoglobin and is subsequently excreted in the urine, serving as a diagnostic marker.[\[1\]](#) This suggests a potential application in the development of novel diagnostic tools, although the precise mechanism and clinical validation require further investigation.

Signaling Pathway Involvement

While there is no direct evidence in the searched literature for the involvement of **2,4-Dimethylbenzaldehyde** in specific signaling pathways, other benzaldehyde derivatives have been shown to possess anti-inflammatory effects by suppressing the MAPK signaling pathway.

The MAPK pathway is a critical regulator of many cellular processes, including inflammation, proliferation, and apoptosis. The potential for **2,4-Dimethylbenzaldehyde** to modulate this or other signaling pathways is an area that warrants further research.

Visualizations



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